

AMBERLITE MB-150 Technical Support Center: Troubleshooting & Regeneration

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Compound of Interest

Compound Name: **AMBERLITE MB-150**

Cat. No.: **B1166884**

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use, troubleshooting, and regeneration of **AMBERLITE MB-150** mixed bed ion exchange resin.

Frequently Asked Questions (FAQs)

Q1: What is **AMBERLITE MB-150**?

A1: **AMBERLITE MB-150** is a ready-to-use, ionically equilibrated mixed bed resin. It is composed of a strongly acidic cation exchange resin (in the hydrogen form) and a strongly basic type 1 anion exchange resin (in the hydroxide form)[1]. This composition allows for the effective removal of dissolved inorganics, producing high-purity deionized water.

Q2: What are the primary applications of **AMBERLITE MB-150** in a research setting?

A2: In research and drug development, **AMBERLITE MB-150** is primarily used for the final polishing of pre-purified water to achieve high resistivity, making it suitable for sensitive applications such as preparing buffers and media for cell culture, high-performance liquid chromatography (HPLC), and other analytical techniques where ionic contamination can interfere with results.

Q3: What is the expected water quality from a properly functioning **AMBERLITE MB-150** column?

A3: A properly functioning **AMBERLITE MB-150** column can produce water with a resistivity greater than 10 megaohm-cm[1].

Q4: Can **AMBERLITE MB-150** be regenerated?

A4: Yes, **AMBERLITE MB-150** is a regenerable mixed bed resin. The regeneration process involves separating the cation and anion resins and treating them with acid and base, respectively[1].

Troubleshooting Guide

Issue 1: Gradual Decrease in Effluent Water Resistivity (Increase in Conductivity)

Symptoms:

- The resistivity of the purified water gradually drops below the desired level (e.g., <10 megaohm-cm).
- A corresponding gradual increase in the conductivity of the effluent is observed.

Possible Causes:

- Resin Exhaustion: The ion exchange sites on the resin are becoming saturated with ions from the feed water. This is the most common cause.
- Channeling: The water is not flowing uniformly through the resin bed, leading to incomplete ion exchange. This can be caused by improper packing of the column.

Troubleshooting Steps:

Caption: Troubleshooting workflow for decreasing water resistivity.

Issue 2: Sudden Sharp Drop in Effluent pH

Symptoms:

- A rapid decrease in the pH of the purified water is observed.

Possible Cause:

- Anion Resin Exhaustion: The anion exchange resin is exhausted, while the cation exchange resin is still functional. The cation resin continues to exchange cations for H⁺ ions, leading to an acidic effluent.

Troubleshooting Steps:

Caption: Troubleshooting workflow for a sudden drop in effluent pH.

Issue 3: Sudden Sharp Increase in Effluent pH

Symptoms:

- A rapid increase in the pH of the purified water is observed.

Possible Cause:

- Cation Resin Exhaustion: The cation exchange resin is exhausted, while the anion exchange resin is still functional. The anion resin continues to exchange anions for OH⁻ ions, leading to an alkaline effluent.

Troubleshooting Steps:

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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